

Rhein-13C4: An Overview of its Chemical Identity

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Compound of Interest

Compound Name: Rhein-13C4

Cat. No.: B1502222

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Rhein-13C4 is a stable isotope-labeled version of Rhein, an anthraquinone compound recognized for its anti-inflammatory, antioxidant, and anti-cancer properties.[1][2] The incorporation of four Carbon-13 isotopes makes it a valuable tool for researchers, particularly as an analytical standard in applications like High-Performance Liquid Chromatography (HPLC) and in various drug development and research studies.[3]

Chemical and Physical Properties

Below is a summary of the key identifiers for **Rhein-13C4**.

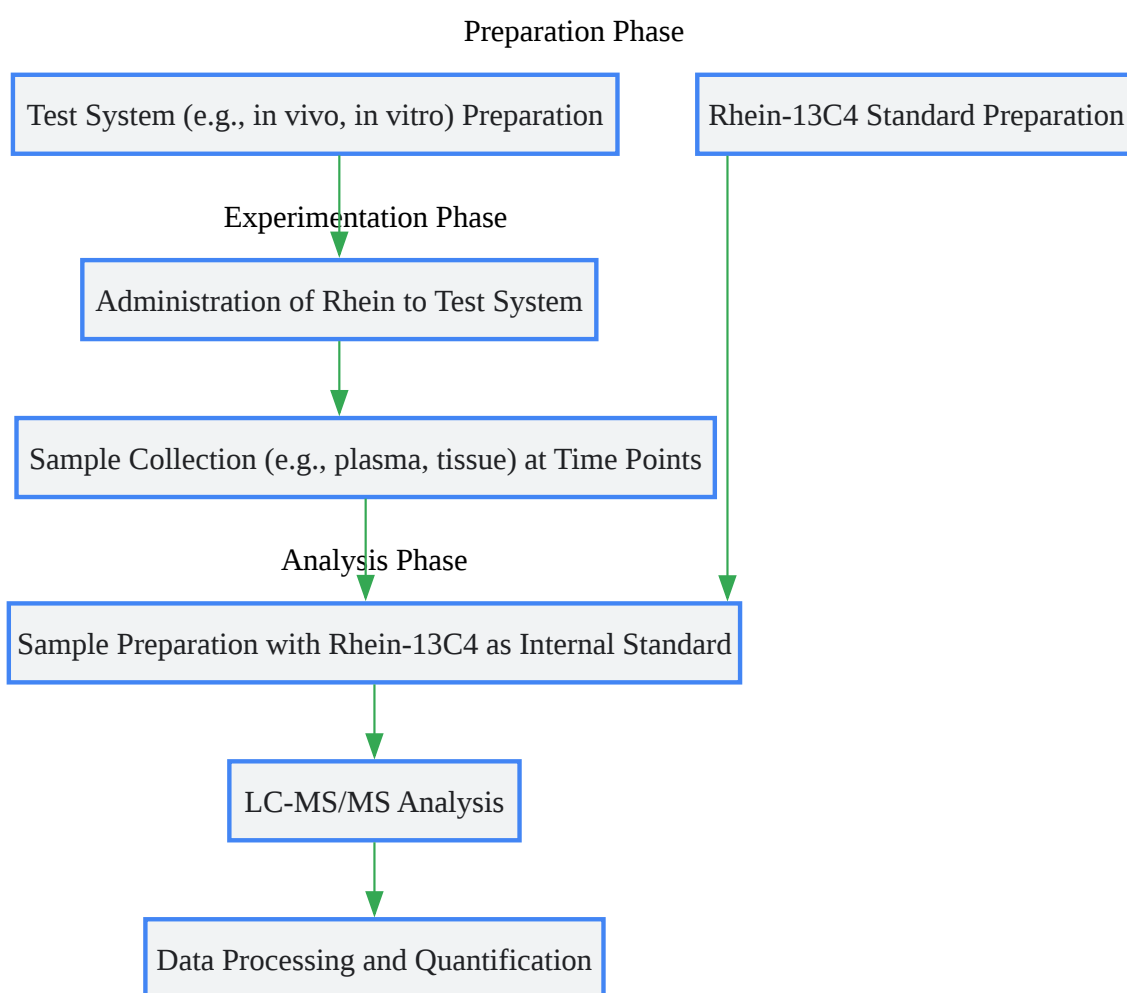
Identifier	Value
CAS Number	1189928-10-6[1][3][4][5]
Molecular Formula	C ₁₁ ¹³ C ₄ H ₈ O ₆ [1][3]
Molecular Weight	288.19 g/mol [3][4]
Synonyms	Rheic Acid-13C4, Rhubarb yellow-13C4, Monorhein-13C4[1][4]

Further detailed experimental protocols and specific signaling pathway involvement of **Rhein-13C4** are not readily available in the public domain. As a stable isotope-labeled compound, its primary application lies in its use as a tracer and standard for quantitative analysis during the

investigation of the pharmacokinetic and metabolic profiles of its unlabeled counterpart, Rhein.
[1]

Experimental Workflow: General Application

The general workflow for utilizing **Rhein-13C4** in a research setting, such as in pharmacokinetic studies, would typically follow the logical progression outlined below.



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Caption: A generalized experimental workflow for using **Rhein-13C4** as an internal standard in pharmacokinetic studies.

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